

# A Comparative Analysis of the Environmental Impacts of Chlorantraniliprole and Imidacloprid

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## Compound of Interest

Compound Name: *Chlorantraniliprole*

Cat. No.: *B1668704*

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This guide provides a detailed comparison of the environmental profiles of two widely used insecticides: **chlorantraniliprole**, an anthranilic diamide, and imidacloprid, a neonicotinoid. The following sections present quantitative data on their ecotoxicity and environmental fate, outline common experimental methodologies, and visualize key pathways and processes to offer an objective resource for researchers and environmental scientists.

## Comparative Ecotoxicity and Environmental Fate

The following tables summarize key quantitative data regarding the toxicity of **chlorantraniliprole** and imidacloprid to various non-target organisms and their behavior in the environment.

Table 1: Acute Toxicity to Non-Target Terrestrial Organisms

Species	Endpoint	Chlorantraniliprole	Imidacloprid
Honey Bee ( <i>Apis mellifera</i> )	Adult Acute Oral LD <sub>50</sub> (μ g/bee )	> 4[1]	0.013 (13 ng/bee)[2]
Honey Bee ( <i>Apis mellifera</i> )	Adult Acute Contact LD <sub>50</sub> (μ g/bee )	> 100 (formulation)[1]	0.060 (60 ng/bee)[2]
Honey Bee ( <i>Apis mellifera</i> )	Larval Oral LD <sub>50</sub> (μ g/larva/day )	0.119[1]	Sublethal effects on development at 30 ppb in pollen
Bumble Bee ( <i>Bombus impatiens</i> )	Chronic Toxicity	Less toxic than clothianidin	Reduced queen survival and foraging
Ground-Nesting Bee ( <i>Peponapis pruinosa</i> )	Reproductive Effects	No significant effect from one formulation	85% fewer nests, 89% fewer offspring
Monarch Butterfly ( <i>Danaus plexippus</i> )	Larval LC <sub>50</sub>	Highly toxic, 5-20x more toxic than imidacloprid	Less toxic than chlorantraniliprole
Earthworm ( <i>Eisenia fetida/andrei</i> )	Acute LC <sub>50</sub> (mg/kg soil)	> 1000	3.05 - 10.6
Earthworm ( <i>Eisenia fetida/andrei</i> )	Sublethal Effects	Weight loss and reduced reproduction at 5.0-10.0 mg/kg	Avoidance behavior and histopathological damage at 0.1-0.8 mg/kg
Bobwhite Quail	Chronic Dietary	9% eggshell thinning at 20.7 mg/kg/day	N/A
Rat (Mammal surrogate)	Acute Oral LD <sub>50</sub> (mg/kg)	> 5000	450

Table 2: Acute Toxicity to Non-Target Aquatic Organisms

Species	Endpoint	Chlorantraniliprole (µg/L)	Imidacloprid (µg/L)
Rainbow Trout (Oncorhynchus mykiss)	96-hr LC <sub>50</sub>	> 13,800	> 100,000
Fathead Minnow (Pimephales promelas)	96-hr LC <sub>50</sub>	> 12,600	229,000
Daphnia magna (Water Flea)	48-hr EC <sub>50</sub>	35.8	37 - 115 (0.037 - 0.115 ppm)
Mysid Shrimp (Americamysis bahia)	96-hr LC <sub>50</sub>	7.8	39
Crayfish (Procambarus clarkii)	96-hr LC <sub>50</sub>	951	N/A
Midge (Chironomus riparius)	Chronic NOAEC	N/A	1.0

Table 3: Environmental Fate and Properties

Parameter	Chlorantraniliprole	Imidacloprid
Soil Aerobic Half-Life (days)	228 - 924	40 - 200+
Water Photolysis Half-Life	32.8 days (aqueous)	1 - 4 hours
Soil-Water Partition Coefficient (K <sub>oc</sub> )	153 - 526 L/g	229 - 307
Water Solubility (mg/L)	1.023	500 - 600
Bioaccumulation Potential	Unlikely (Log K <sub>ow</sub> = 2.90)	Low
Leaching/Runoff Potential	Mobile; potential to leach and runoff	High potential to leach and runoff

## Experimental Protocols

The data presented above are derived from standardized ecotoxicological studies. Below are outlines of typical methodologies used to assess the environmental impact of insecticides.

### Protocol 1: Avian Acute Oral Toxicity Test (OECD Guideline 223)

- Objective: To determine the acute oral toxicity ( $LD_{50}$ ) of a substance to birds.
- Test Species: Bobwhite quail (*Colinus virginianus*) or Mallard duck (*Anas platyrhynchos*).
- Methodology:
  - Acclimation: Birds are acclimated to laboratory conditions for at least 7 days.
  - Dosing: A single dose of the test substance (e.g., **chlorantraniliprole**) is administered orally via gavage to fasted birds. A control group receives the vehicle only. Multiple dose levels are used to determine a dose-response curve.
  - Observation: Birds are observed for mortality and signs of toxicity at 1, 3, and 6 hours post-dosing, and then daily for 14 days. Body weight is recorded at the start and end of the study.
  - Endpoint: The  $LD_{50}$  (the dose estimated to be lethal to 50% of the test population) is calculated using statistical methods.

### Protocol 2: Aquatic Invertebrate Acute Immobilisation Test (OECD Guideline 202)

- Objective: To determine the acute toxicity ( $EC_{50}$ ) of a substance to aquatic invertebrates.
- Test Species: *Daphnia magna*.
- Methodology:
  - Test Setup: Young daphnids (<24 hours old) are exposed to a range of concentrations of the test substance (e.g., imidacloprid) in a defined aqueous medium. A control group is maintained in the medium without the test substance.

- Exposure: Exposure occurs for 48 hours under controlled conditions (temperature, light).
- Observation: The number of immobile daphnids (those unable to swim within 15 seconds after gentle agitation) is recorded at 24 and 48 hours.
- Endpoint: The  $EC_{50}$  (the concentration estimated to cause immobilisation in 50% of the test population) is calculated for the 48-hour exposure period.

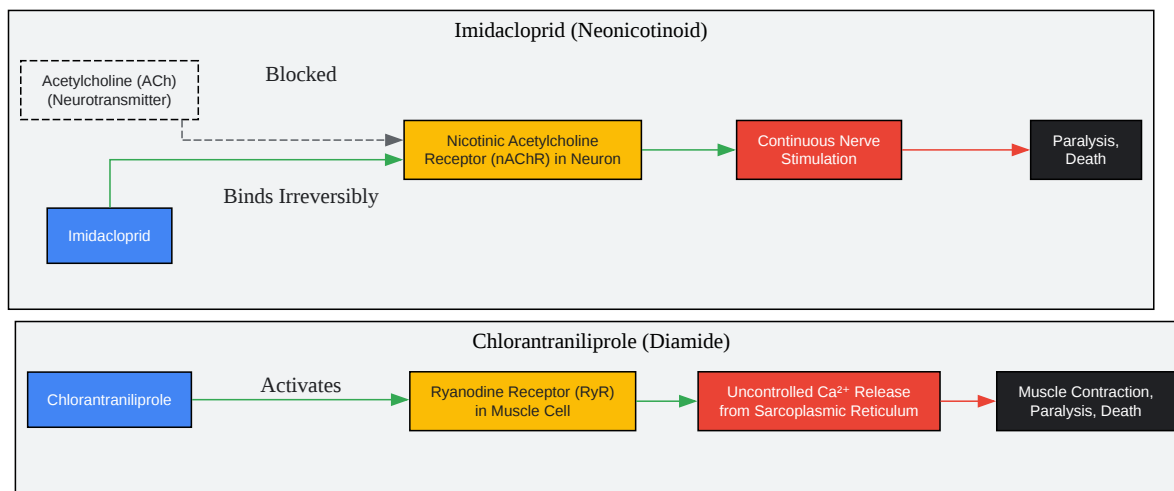
#### Protocol 3: Earthworm Acute Toxicity Test (OECD Guideline 207)

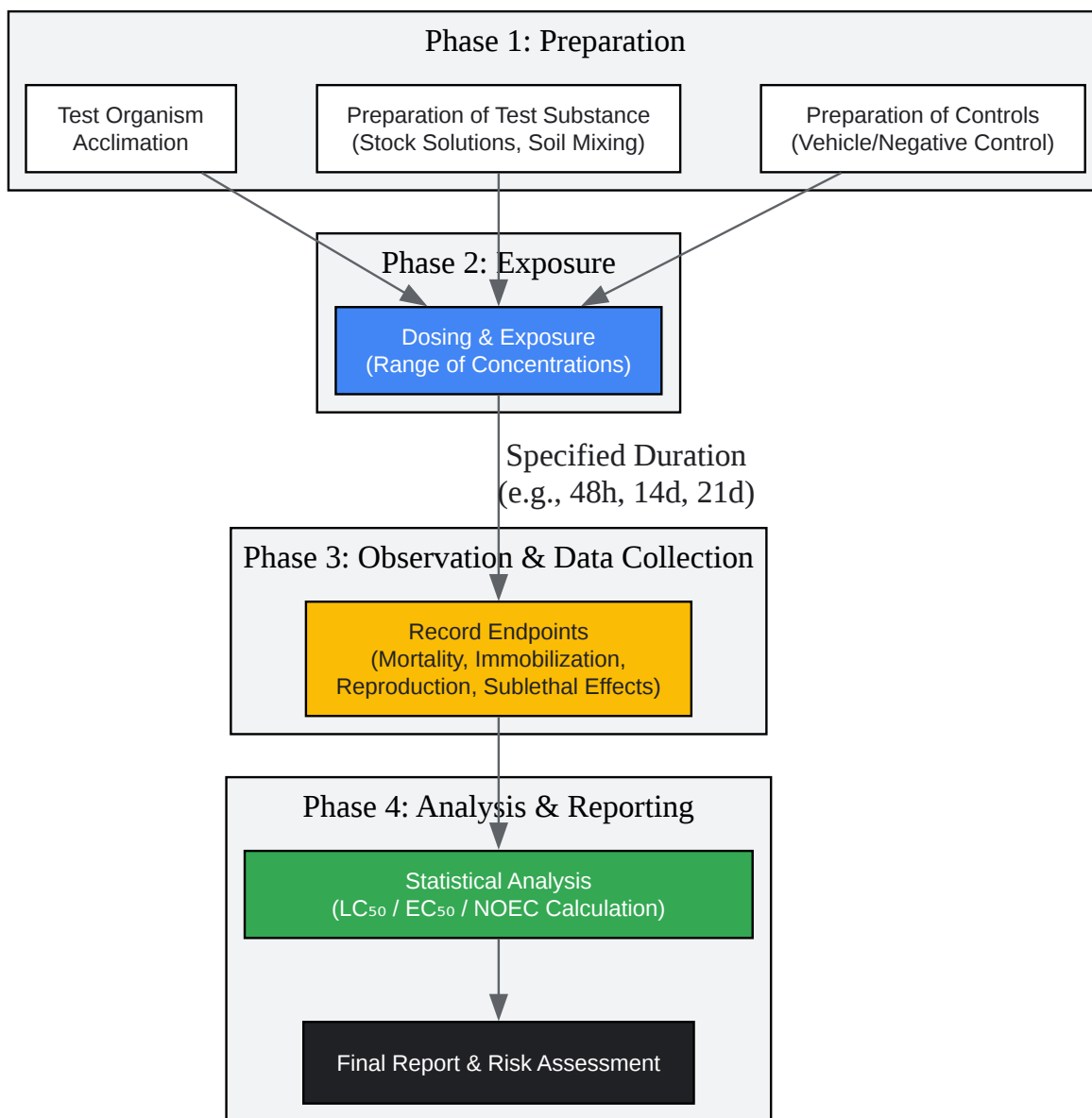
- Objective: To determine the acute toxicity ( $LC_{50}$ ) of a substance to earthworms in artificial soil.
- Test Species: *Eisenia fetida*.
- Methodology:
  - Soil Preparation: An artificial soil mixture (sand, kaolin clay, peat) is prepared. The test substance is thoroughly mixed into the soil at various concentrations. A control soil contains no test substance.
  - Exposure: Adult earthworms with a developed clitellum are introduced into test containers with the prepared soil.
  - Incubation: The containers are maintained under controlled temperature and light conditions for 14 days.
  - Assessment: At 7 and 14 days, the soil is searched, and the number of surviving and dead worms is recorded. Behavioral changes are also noted.
  - Endpoint: The  $LC_{50}$  (the concentration estimated to be lethal to 50% of the earthworms) is calculated for the 14-day period.

## Visualizations: Pathways and Processes

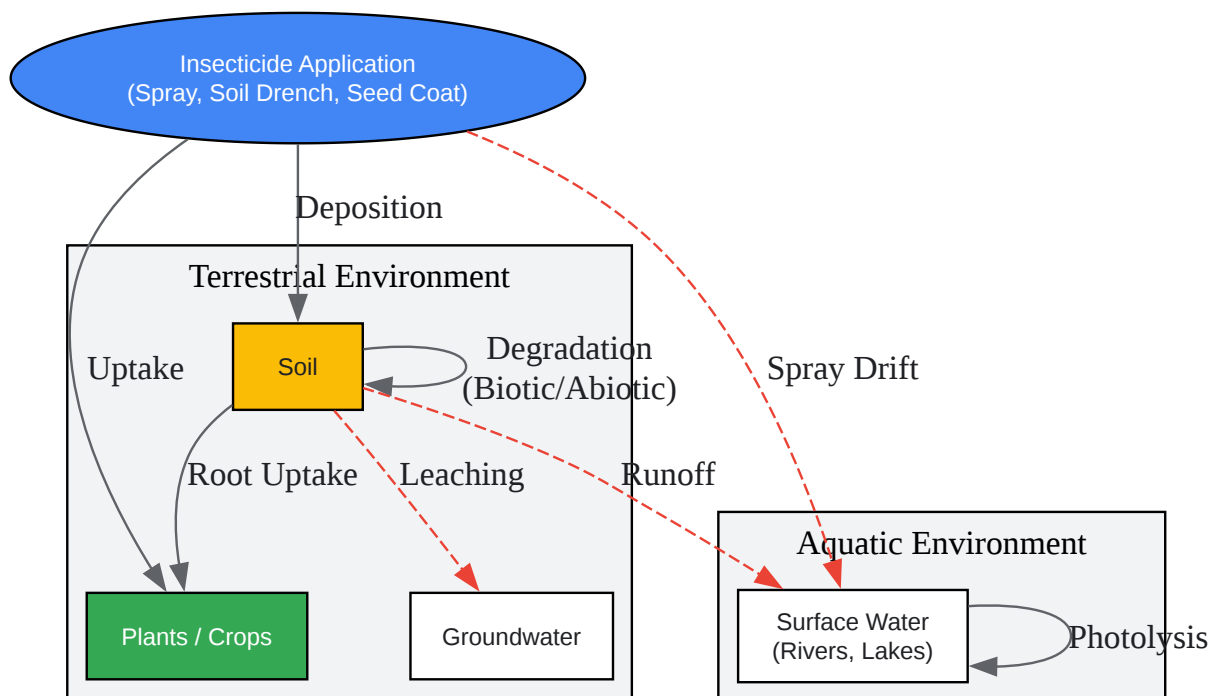
### Mode of Action Comparison

The fundamental difference in the mode of action between **chlorantraniliprole** and imidacloprid dictates their selectivity and toxicological profiles.









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## References

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- 2. [ag.purdue.edu](https://www.ag.purdue.edu) [ag.purdue.edu]
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